

Technical Support Center: Optimizing Diisononyl Azelate Synthesis

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Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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Welcome to the Technical Support Center for dibasic ester synthesis. **Diisononyl azelate** (DOZ) is a premium ester widely utilized as a cold-resistant plasticizer and high-performance cosmetic emollient [1](#). Synthesizing it via the esterification of azelaic acid (a C9 dicarboxylic acid) and isononyl alcohol presents unique thermodynamic and kinetic challenges.

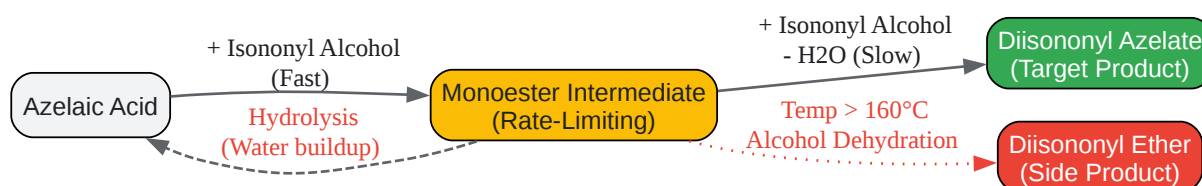
This guide bypasses generic advice to provide researchers and drug development professionals with field-proven, mechanistically grounded troubleshooting protocols.

System Overview & Reaction Kinetics

The conversion of azelaic acid to **diisononyl azelate** is a two-step Fischer esterification. Because azelaic acid is a solid at room temperature (melting point ~106°C) and isononyl alcohol is a non-polar liquid, the initial reaction phase suffers from severe mass transfer limitations.

The Causality of Stalled Yields: The first esterification step (forming the monoester) proceeds rapidly once the acid melts and dissolves into the alcohol. However, the second esterification is the rate-limiting step. As the monoester forms, the molecule becomes bulkier (steric hindrance)

and the concentration of reactive carboxylic groups halves. Simultaneously, water is generated as a byproduct. If this water is not aggressively removed, Le Chatelier's principle dictates that the equilibrium will shift backward, hydrolyzing the ester and stalling the yield at ~70-80%.



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Fig 1: Kinetics, rate-limiting monoester intermediate, and high-temp side reactions.

Quantitative Data: Catalyst & Parameter Optimization

Selecting the right catalyst is the foundation of high-yield esterification. Traditional chemical catalysts like DCC/DMAP often result in poor conversion rates (~52%) for azelaic acid derivatives [2](#). Upgrading to solid acid catalysts or immobilized enzymes combined with vacuum application can push conversion to near 100% [3](#).

Catalyst Type	Optimal Temp (°C)	Typical Yield (%)	Mechanistic Pros	Mechanistic Cons
Chemical (DCC/DMAP)	25 - 50	~52%	Mild conditions; avoids thermal degradation.	Low yield; generates toxic urea byproducts 2.
Homogeneous (p-TsOH)	120 - 140	80 - 85%	Fast kinetics; highly available protons.	Promotes etherification side-reactions; hard to separate.
Solid Acid (e.g., Sulphonated Carbon)	65 - 120	~97%	Easy recovery; high selectivity; prevents etherification.	Active sulfonic sites are susceptible to water poisoning 3.
Enzymatic (Novozym 435 / Lipase B)	60 - 70	85 - 94%	Highly selective; green chemistry profile.	Expensive; enzymes denature if water activity is too high 3.
Vacuum Autocatalytic	220 - 250	>98%	No catalyst required; zero catalyst separation needed.	Extreme heat risks product oxidation and color degradation 4.

Self-Validating Experimental Protocol

To guarantee reproducibility, this protocol utilizes a Solid Acid Catalyst workflow with built-in validation checkpoints. Do not proceed to the purification phase until the validation checkpoint is cleared.

Step 1: Reagent Preparation & Molar Excess

- Action: Load Azelaic Acid and Isononyl Alcohol into a reactor at a 1:2.5 molar ratio.
- Causality: The stoichiometric requirement is 1:2. Providing a 0.5 molar excess of isononyl alcohol serves two purposes: it acts as a solvent to dissolve the solid azelaic acid as it melts, and it continuously forces the equilibrium toward the product side.

Step 2: Catalyst Addition & Controlled Heating

- Action: Add 5 wt% (relative to azelaic acid) of a dried solid acid catalyst (e.g., sulphonated carbon or Amberlyst-15). Ramp the temperature slowly to 120°C under continuous mechanical stirring (400 RPM).
- Causality: Slow heating prevents localized superheating, which can cause the isononyl alcohol to dehydrate into diisononyl ether.

Step 3: Azeotropic Water Removal

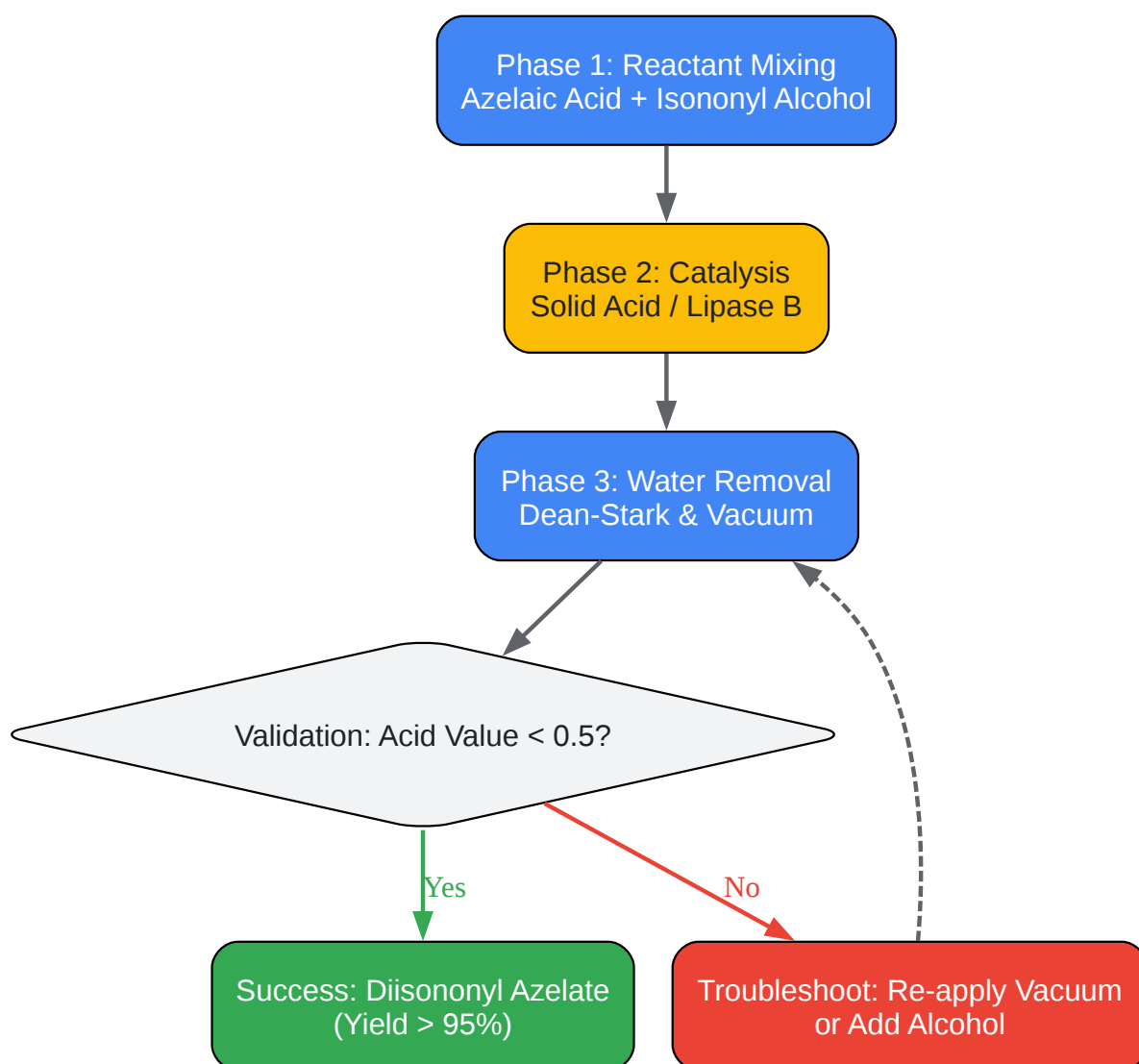
- Action: Equip the reactor with a Dean-Stark trap and a reflux condenser. Apply a mild vacuum (down to 200 mbar) once the temperature stabilizes at 120°C.
- Causality: Because isononyl alcohol boils at ~215°C at atmospheric pressure, applying a vacuum allows the water/alcohol azeotrope to boil off at a lower, safer temperature, protecting the ester from thermal degradation.

Step 4: The Self-Validation Checkpoint (Critical)

- Action: After 4 hours, extract a 1 mL aliquot. Perform an acid-base titration using 0.1 M KOH in ethanol.
- Validation Logic: Calculate the Acid Value (AV).
 - If $AV < 0.5$ mg KOH/g: The reaction has achieved >98% conversion. Proceed to Step 5.
 - If $AV > 0.5$ mg KOH/g: The equilibrium has stalled. Do not stop the reaction. Re-apply a stronger vacuum (<50 mbar) to strip residual trapped water, and hold for 1 additional hour before re-testing.

Step 5: Purification

- Action: Cool the mixture to 60°C. Filter out the solid acid catalyst using a Buchner funnel. Transfer the filtrate to a short-path distillation setup and distill off the excess isononyl alcohol at 150°C under high vacuum (<10 mbar).



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Fig 2: Self-validating esterification workflow for **Diisononyl azelate** production.

Troubleshooting Guide & FAQs

Q: My reaction is stalling at 75% yield despite continuous heating. What is the physical cause?

A: You are experiencing "water trapping." Even with a Dean-Stark apparatus, water droplets can adhere to the inner walls of the reflux condenser rather than falling into the trap. This micro-reflux of water back into the reactor halts the monoester-to-diester conversion. Fix: Insulate your distillation column and apply a pulsed vacuum to force the water vapor completely out of the system.

Q: The final **diisononyl azelate** product has a distinct yellow/brown tint. How do I prevent this?

A: Discoloration is a direct result of thermal oxidation or catalyst-induced etherification. If you are using sulfuric acid or p-TsOH and exceeding 140°C, the acid catalyzes the dehydration of isononyl alcohol into diisononyl ether and conjugated byproducts. Fix: Switch to a heterogeneous solid acid catalyst (which is less aggressive) or lower your reaction temperature to 110°C while simultaneously increasing your vacuum depth to maintain the boil.

Q: Can I recover and reuse the solid acid catalyst for the next batch? A: Yes, but its activity will drop if not treated properly. During esterification, the generated water hydrates the active sulfonic acid sites on the catalyst, effectively "poisoning" its proton-donating ability ³. Fix: Wash the recovered catalyst with an anhydrous solvent (like dry acetone) and calcine/dry it at 100°C for 2 hours before introducing it to a new batch.

References

- Source: nih.
- Source: researchgate.
- Title: Esterification of azelaic acid with methanol on different catalysts.
- Title: Products Plasticizers - New Japan Chemical Co., Ltd.

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Sources

- 1. [New Japan Chemical Co., Ltd. | Business Lines \[nj-chem.co.jp\]](https://www.nj-chem.co.jp)

- [2. Enhancing the Bioconversion of Azelaic Acid to Its Derivatives by Response Surface Methodology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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